

An In-Depth Technical Guide to 4-Formylphenyl 4-methoxybenzoate

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Compound of Interest

Compound Name: 4-Formylphenyl 4-methoxybenzoate

CAS No.: 56800-26-1

Cat. No.: B183993

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Abstract

This technical guide provides a comprehensive overview of **4-Formylphenyl 4-methoxybenzoate**, a key organic compound utilized in various research and development sectors. The document details its chemical identity, including its definitive CAS Number, physicochemical properties, a validated synthesis protocol, and methods for spectroscopic characterization. Furthermore, it explores the compound's applications, particularly as a building block in the synthesis of more complex molecules and its potential role in the development of liquid crystals. This guide is intended for researchers, chemists, and professionals in drug development and materials science who require detailed, actionable information on this compound.

Compound Identification and Properties

4-Formylphenyl 4-methoxybenzoate is an aromatic ester that incorporates both an aldehyde and a methoxy functional group. This unique combination makes it a valuable intermediate in organic synthesis.

- IUPAC Name: (4-formylphenyl) 4-methoxybenzoate[1]
- Synonyms: 4-formylphenyl anisate, 4-Methoxy-benzoic acid 4-formyl-phenyl ester[1]
- CAS Number: 56800-26-1[1]

The structural formula of the compound is presented below: Chemical Structure:

(Note: This is a simplified representation. The C₆H₄ represents a benzene ring.)

Physicochemical Properties

A summary of the key computed and physical properties is provided in the table below. These properties are crucial for designing experimental conditions, including solvent selection and purification strategies.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₄	[1][2]
Molecular Weight	256.25 g/mol	[1][2]
InChI Key	VYORLHNCZWLOHJ-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>COC1=CC=C(C=C1)C(=O)OC2=CC=C(C=C2)C=O</chem>	[1]
Appearance	White powder/crystals	[3]

Synthesis of 4-Formylphenyl 4-methoxybenzoate

The most direct and common method for synthesizing **4-Formylphenyl 4-methoxybenzoate** is the esterification of 4-hydroxybenzaldehyde with 4-methoxybenzoyl chloride (commonly known as anisoyl chloride)[4]. This reaction is a classic example of a Schotten-Baumann reaction, typically performed in the presence of a base to neutralize the HCl byproduct.

Causality of Experimental Design

- **Reactants:** 4-hydroxybenzaldehyde provides the phenolic hydroxyl group, and anisoyl chloride serves as the acylating agent. Anisoyl chloride is used because it is more reactive than its corresponding carboxylic acid (anisic acid), leading to higher yields and faster reaction times.
- **Base Catalyst:** A tertiary amine, such as triethylamine or pyridine, is employed as a base. Its primary role is to act as an acid scavenger, neutralizing the hydrochloric acid (HCl) generated during the reaction. This prevents the protonation of the starting phenol, which would deactivate it towards acylation, and drives the equilibrium towards the product side.
- **Solvent:** An inert aprotic solvent like dichloromethane (DCM) or tetrahydrofuran (THF) is chosen to dissolve the reactants without participating in the reaction.

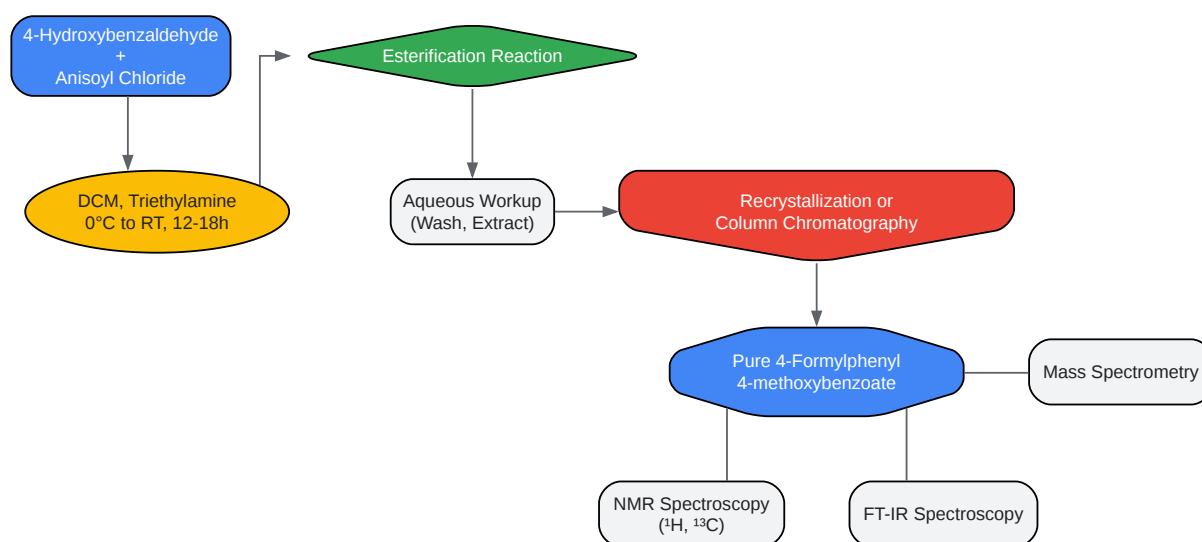
Detailed Experimental Protocol

- **Setup:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add 4-hydroxybenzaldehyde (1.0 eq).
- **Dissolution:** Dissolve the starting material in anhydrous dichloromethane (DCM) (approx. 10 mL per gram of starting material).
- **Base Addition:** Cool the solution to 0 °C using an ice bath and add triethylamine (1.2 eq) dropwise.
- **Acylation:** While maintaining the temperature at 0 °C, add a solution of anisoyl chloride (1.1 eq) in anhydrous DCM dropwise over 30 minutes.
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with DCM (3 x 20 mL). Combine the organic layers.
- **Washing:** Wash the combined organic phase sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the pure **4-Formylphenyl 4-methoxybenzoate**.

Synthesis and Characterization Workflow Diagram

The following diagram illustrates the logical flow from starting materials to the final, characterized product.



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Sources

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- [2. scbt.com \[scbt.com\]](#)
- [3. michlala.edu \[michlala.edu\]](#)
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